

# CAS number and molecular weight of 5'-Isobromocriptine

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## Compound of Interest

Compound Name: 5'-Isobromocriptine

Cat. No.: B15289675

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## 5'-Isobromocriptine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5'-Isobromocriptine**, an active pharmaceutical ingredient of significant interest. This document outlines its chemical properties, mechanism of action, and relevant experimental methodologies, presented in a format tailored for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The fundamental physicochemical properties of **5'-Isobromocriptine** are summarized in the table below, providing a quick reference for laboratory use.

Parameter	Value	Reference
CAS Number	68944-89-8	<a href="#">[1]</a>
Molecular Formula	C <sub>32</sub> H <sub>40</sub> BrN <sub>5</sub> O <sub>5</sub>	<a href="#">[1]</a>
Molecular Weight	654.61 g/mol	<a href="#">[1]</a>

## Mechanism of Action: Dopamine D2 Receptor Agonism

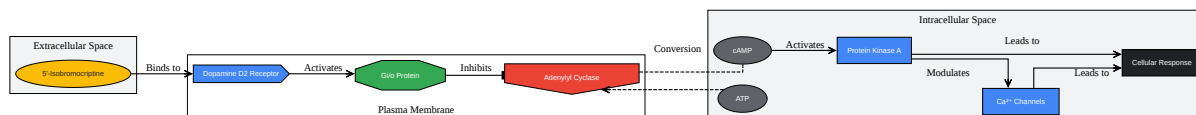
**5'-Isobromocriptine**, an isomer of the well-characterized compound bromocriptine, is a potent dopamine D2 receptor agonist. Its primary pharmacological effect is mediated through the activation of these receptors, which are G protein-coupled receptors (GPCRs) linked to an inhibitory G-protein (Gi/o).

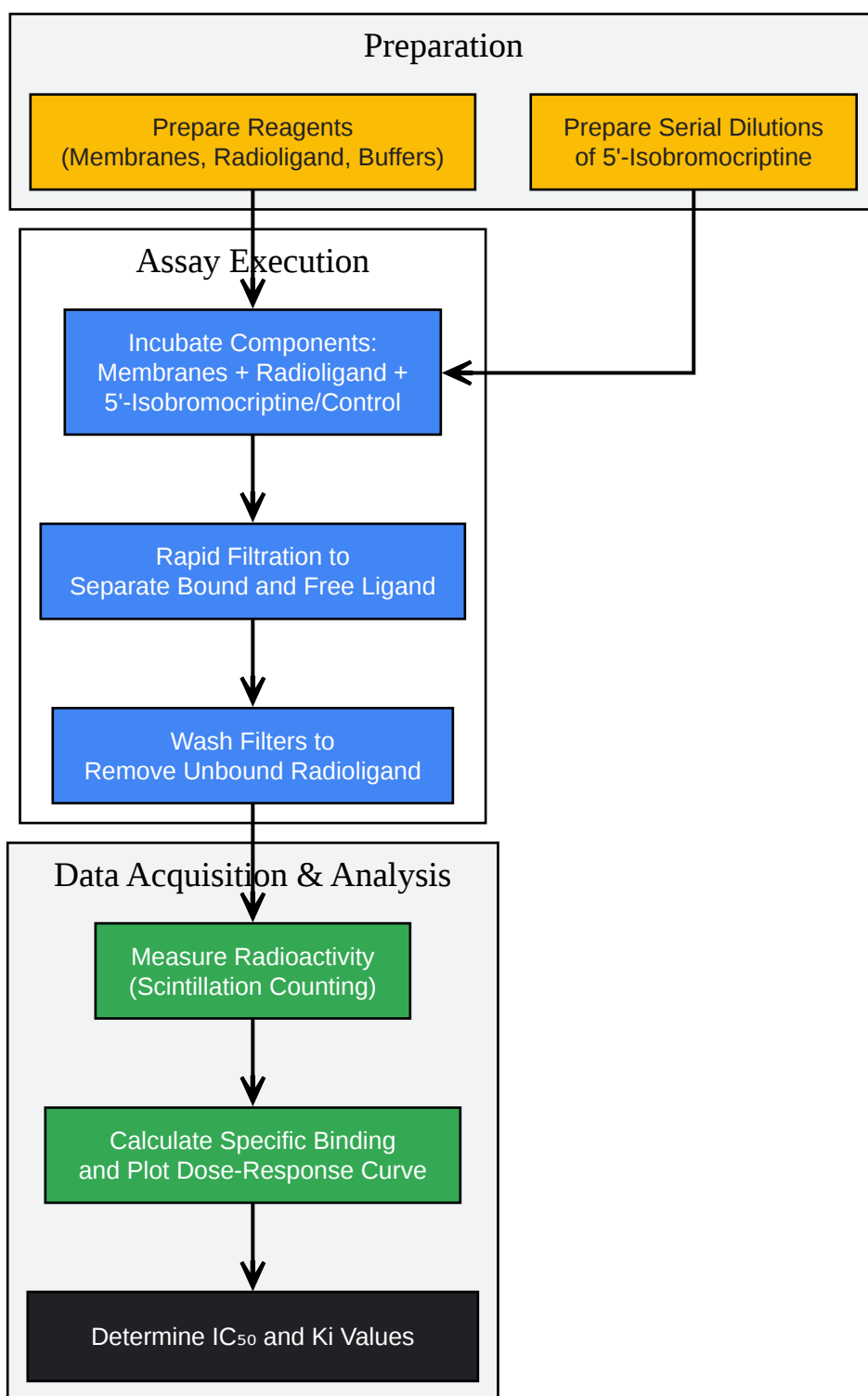
The binding of **5'-Isobromocriptine** to the dopamine D2 receptor initiates a signaling cascade that results in the inhibition of adenylyl cyclase. This enzymatic inhibition leads to a decrease in the intracellular concentration of the second messenger cyclic AMP (cAMP). The reduction in cAMP levels subsequently modulates the activity of protein kinase A (PKA) and downstream signaling pathways, including the regulation of calcium ion channels. This cascade of events is central to the therapeutic effects of dopamine D2 receptor agonists.

Beyond its primary mechanism, evidence from studies on the closely related bromocriptine suggests potential neuroprotective effects. These may be mediated through the activation of the Nrf2-PI3K/Akt signaling pathway, which plays a crucial role in cellular defense against oxidative stress.

## Dopamine D2 Receptor Signaling Pathway

The following diagram illustrates the signaling pathway initiated by the activation of the dopamine D2 receptor.





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## References

- 1. Dopamine receptor D2 - Wikipedia [en.wikipedia.org]
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